

# 4-Methoxybenzyl Carbazate: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: 4-Methoxybenzyl carbazate

Cat. No.: B103214

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## Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **4-Methoxybenzyl carbazate**, a key reagent in synthetic organic chemistry, particularly in the context of protecting group strategies. Due to the limited availability of specific quantitative data in public literature, this document focuses on providing detailed experimental protocols for the determination of its solubility in various solvents and its stability under a range of environmental conditions. This guide is intended to empower researchers to generate the precise data required for their specific applications, ensuring the robust and reliable use of **4-Methoxybenzyl carbazate** in research and development.

## Introduction

**4-Methoxybenzyl carbazate** is a hydrazine derivative widely employed in organic synthesis. Its primary application lies in the introduction of the 4-methoxybenzyloxycarbonyl (Moz) protecting group for amines, a functionality that can be cleaved under mild oxidative or acidic conditions. Understanding the solubility and stability of this reagent is paramount for its effective handling, storage, and application in multi-step synthetic pathways. This guide outlines the known qualitative characteristics of **4-Methoxybenzyl carbazate** and provides detailed methodologies for its quantitative analysis.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Methoxybenzyl carbazate** is provided in the table below.

Property	Value	Reference
CAS Number	18912-37-3	[1]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	[2]
Molecular Weight	196.21 g/mol	[2]
Appearance	White to off-white solid	[1]
Melting Point	75-78 °C	[1]

## Solubility Profile

Currently, there is a lack of specific, quantitative solubility data for **4-Methoxybenzyl carbazate** in various organic solvents in publicly accessible literature. The available information is summarized below.

### Qualitative Solubility

Solvent	Solubility	Reference
Water	Insoluble	[1]

## Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, the following isothermal shake-flask method is recommended. This method is a standard and reliable technique for determining the saturation solubility of a compound in a given solvent.

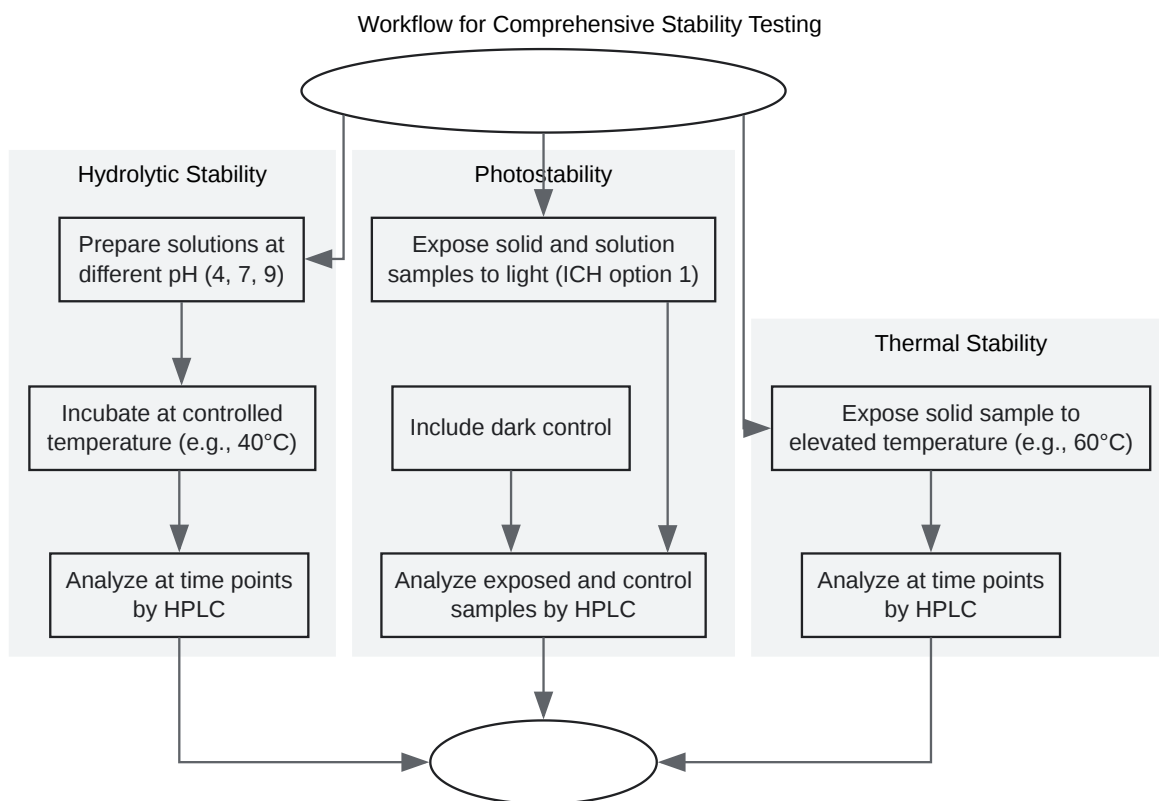
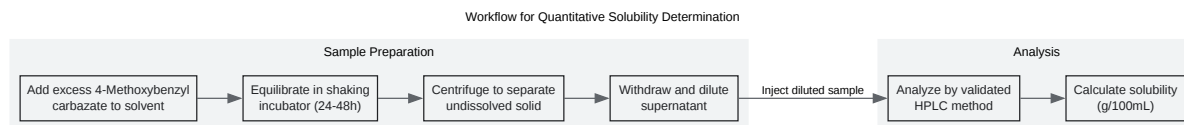
Objective: To determine the concentration of a saturated solution of **4-Methoxybenzyl carbazate** in a selected solvent at a controlled temperature.

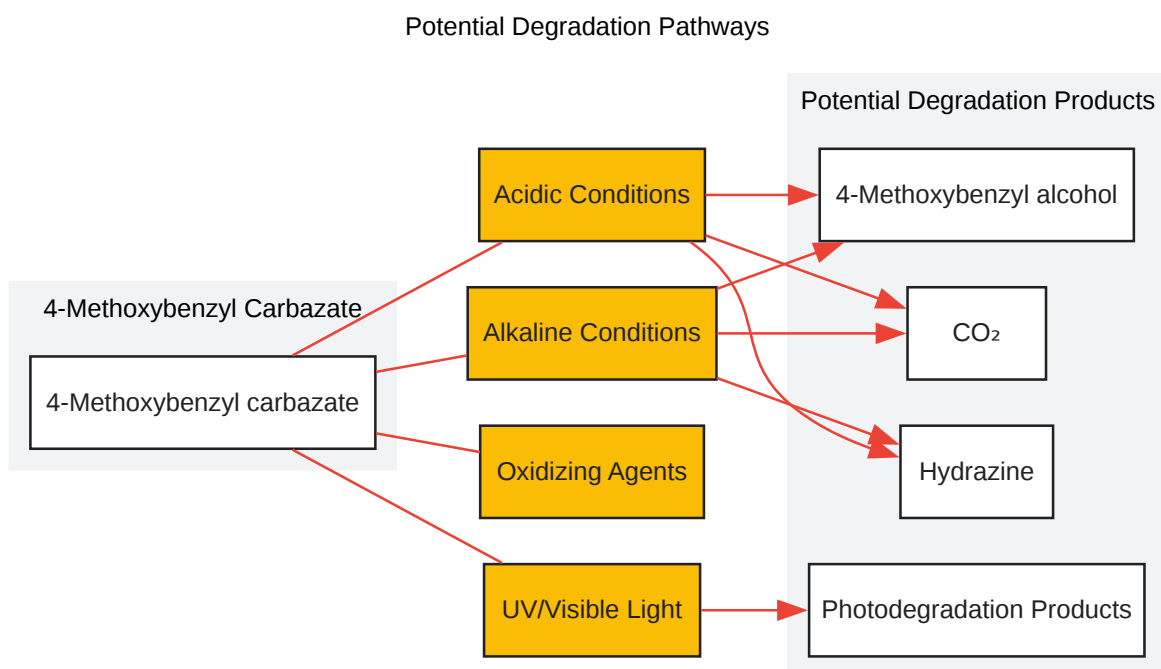
#### Materials:

- **4-Methoxybenzyl carbazate** (high purity)
- Selected solvents (e.g., methanol, ethanol, DMSO, DMF, acetone, ethyl acetate, dichloromethane, chloroform, toluene, hexane)
- Analytical balance
- Shaking incubator or water bath with temperature control
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

#### Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **4-Methoxybenzyl carbazate** to a known volume of the selected solvent in a sealed vial. The excess solid should be clearly visible.
- **Equilibration:** Place the vial in a shaking incubator set to a constant temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation is reached.
- **Phase Separation:** After equilibration, centrifuge the vial at a high speed to pellet the excess solid.
- **Sample Dilution:** Carefully withdraw a known volume of the clear supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated HPLC method to determine the concentration of **4-Methoxybenzyl carbazate**.
- **Calculation:** Calculate the solubility in g/100 mL using the determined concentration and the dilution factor.





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## References

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